

A Technical Guide to the Solubility of Vat Red 10

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Vat Red 10** (C.I. 67000), a significant anthraquinone vat dye. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the solubility characteristics and relevant experimental methodologies for this compound.

Introduction to Vat Red 10

Vat Red 10, also known by its Colour Index name, Vat Red FBB, is a deep red powder with the chemical formula C₂₉H₁₄N₂O₅.[1][2] As a vat dye, it is characteristically insoluble in water in its original pigment form.[3][4] Its application in dyeing processes, primarily for cellulosic fibers like cotton, necessitates a chemical reduction to a water-soluble leuco form.[5] This technical guide will delve into the known solubility parameters of **Vat Red 10** in various solvents and provide detailed experimental protocols for solubility determination.

Solubility of Vat Red 10

The solubility of **Vat Red 10** is highly dependent on the solvent and the chemical state of the dye (oxidized or reduced). The available quantitative and qualitative solubility data are summarized below.

Quantitative Solubility Data

Limited quantitative data on the solubility of **Vat Red 10** is available in the public domain. The most definitive value found is for its solubility in water.



Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H ₂ O	312.7 ng/L	20

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Qualitative Solubility Data

Qualitative assessments of **Vat Red 10**'s solubility have been more widely reported in technical data sheets and chemical databases.

Solvent	Chemical Formula	Solubility Description
Water	H ₂ O	Insoluble
Ethanol	C ₂ H ₅ OH	Insoluble
Acetone	C₃H ₆ O	Insoluble
Xylene	C ₈ H ₁₀	Soluble
Tetralin	C10H12	Soluble
Solubilised Form	-	Soluble in water

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is crucial for its application and formulation. The following are detailed methodologies for key experiments related to the solubility of **Vat Red 10**.

Protocol for Determining Solubility via UV-Vis Spectrophotometry

This protocol outlines a general method for determining the solubility of **Vat Red 10** in an organic solvent where it exhibits some solubility (e.g., xylene), using UV-Visible spectrophotometry. This method is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.



Materials and Equipment:

- Vat Red 10 powder
- Solvent of interest (e.g., Xylene)
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge and centrifuge tubes
- UV-Vis Spectrophotometer
- Quartz cuvettes
- Syringe filters (solvent-compatible, e.g., PTFE)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of Vat Red 10 powder to a known volume of the solvent in a sealed container (e.g., a volumetric flask).
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to stand to let the undissolved solid settle.
 - For a more complete separation, centrifuge the suspension at a high speed.
 - Carefully collect the supernatant. To ensure no particulate matter is transferred, filter the supernatant using a syringe filter.
- Preparation of Standard Solutions:



- Prepare a stock solution of Vat Red 10 in the chosen solvent with a known concentration.
 This may require serial dilutions from a more concentrated, accurately weighed sample.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through precise dilutions.
- Generation of a Calibration Curve:
 - Determine the wavelength of maximum absorbance (λmax) of Vat Red 10 in the solvent by scanning a dilute solution across the UV-Vis spectrum.
 - Measure the absorbance of each standard solution at the determined λmax.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin. The slope of the line is the molar absorptivity.
- Determination of Solubility:
 - Take an aliquot of the clear, saturated solution and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted saturated solution at λmax.
 - Using the equation of the line from the calibration curve (y = mx + c, where y is absorbance and x is concentration), calculate the concentration of the diluted solution.
 - Multiply the calculated concentration by the dilution factor to determine the solubility of Vat
 Red 10 in the solvent.

Protocol for Preparation and Solubilization of Leuco Vat Red 10

Vat dyes are solubilized for dyeing applications by reduction to their leuco form in an alkaline medium. This protocol is adapted from the procedure for a similar vat dye and can be used to prepare the soluble leuco form of **Vat Red 10**.

Materials and Equipment:



- Vat Red 10 powder
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite (Na₂S₂O₄)
- Deoxygenated deionized water
- Inert gas (e.g., Nitrogen or Argon)
- Beakers, magnetic stirrer, and stir bar
- Reaction vessel with a septum or a well-sealed cap

Procedure:

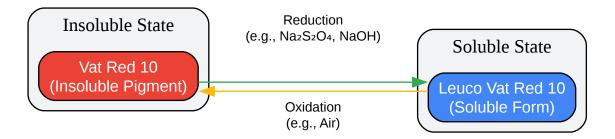
- Preparation of Deoxygenated Water:
 - Bubble an inert gas through deionized water for at least 30 minutes to remove dissolved oxygen, which can re-oxidize the leuco dye.
- Preparation of the Alkaline Reducing Solution:
 - In the reaction vessel, under an inert gas atmosphere, dissolve a measured amount of sodium hydroxide in the deoxygenated water.
 - While stirring, add sodium hydrosulfite to the alkaline solution.
- Reduction of Vat Red 10:
 - Carefully add the Vat Red 10 powder to the alkaline reducing solution while maintaining stirring and the inert atmosphere.
 - The reduction process is indicated by a color change. The deep red suspension will transform into a different colored solution as the insoluble dye is converted to its soluble leuco form.
 - Continue stirring until the dissolution is complete, which typically takes 15-30 minutes.



- Handling of the Leuco Dye Solution:
 - The resulting leuco dye solution is sensitive to oxygen and should be used promptly or stored under an inert atmosphere. Exposure to air will cause the dye to oxidize back to its insoluble form.

Visualizations

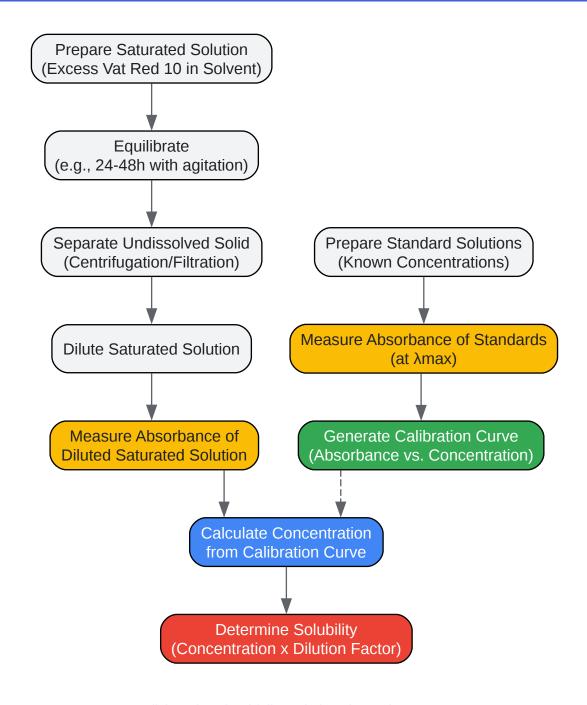
The following diagrams illustrate key concepts and workflows related to the solubility of **Vat Red 10**.



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Caption: Principle of Vat Dye Solubilization.





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Caption: Workflow for Solubility Determination via UV-Vis Spectrophotometry.

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